

# Isopropyl Nitrate: A Comprehensive Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: Isopropyl nitrate

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## Introduction

**Isopropyl nitrate** (IPN), with the chemical formula  $(\text{CH}_3)_2\text{CHONO}_2$ , is a colorless liquid organic nitrate ester.[1][2] It is recognized for its pleasant, ethereal odor.[1][2] While it has applications as a cetane improver in diesel fuels and as a monopropellant, its energetic nature and chemical reactivity warrant a thorough understanding of its properties, particularly for safe handling and use in research and development settings.[1][3] This technical guide provides an in-depth overview of the physical and chemical properties of **isopropyl nitrate**, detailed experimental protocols for their determination, and visual representations of its decomposition pathway and relevant experimental workflows.

## Physical Properties of Isopropyl Nitrate

**Isopropyl nitrate** is a volatile and flammable liquid.[1] Its key physical properties are summarized in the table below. It is important to note that values for certain properties, such as the flash point, may vary across different sources, reflecting potential differences in experimental conditions or sample purity.

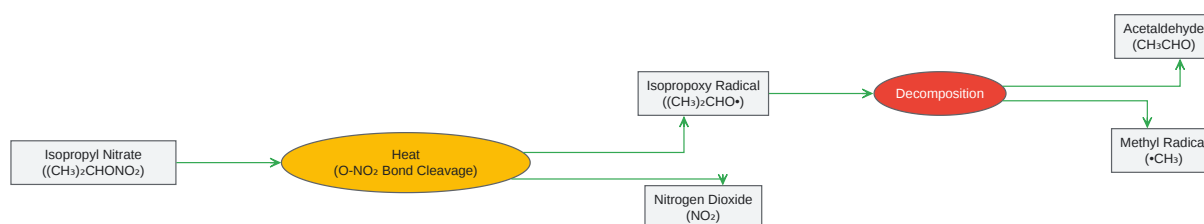
Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	[4]
Molecular Weight	105.09 g/mol	[5]
Appearance	Colorless liquid with a pleasant odor	[1][2][6]
Density	1.036 - 1.040 g/mL at 20 °C	[4][7]
Boiling Point	101-102 °C	[7]
Melting Point	Approximately -80 °C	[8]
Vapor Pressure	34.1 mmHg	[6]
Vapor Density	3.62 (Air = 1)	[4]
Flash Point	11.1 °C to 22.8 °C (52 °F to 73 °F)	[2][7]
Solubility	Insoluble or partly miscible in water. Miscible with many organic solvents.	[1][6][7]
Detonation Velocity	Approximately 5400 m/s	[1][2]
Upper Explosive Limit (UEL)	No data available	[4]
Lower Explosive Limit (LEL)	No data available	[4]
UN Number	1222	[8]
DOT Hazard Class	3 (Flammable Liquid)	[6]

## Chemical Properties and Reactivity

**Isopropyl nitrate** is a highly flammable and energetic compound, primarily due to the presence of the nitrate ester group.[1] It is classified as a strong oxidizing agent and can undergo vigorous or explosive reactions when in contact with reducing agents, strong acids, finely powdered metals, and other incompatible materials.[2][7]

## Thermal Decomposition

The thermal decomposition of **isopropyl nitrate** has been studied to understand its stability and reaction mechanism. The primary and initial step in its decomposition is the homolytic cleavage of the O-NO<sub>2</sub> bond.[9] This bond fission results in the formation of an isopropoxy radical and a nitrogen dioxide molecule.[9] The isopropoxy radical is unstable and rapidly decomposes to form acetaldehyde and a methyl radical.[9]



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**Figure 1:** Thermal Decomposition Pathway of **Isopropyl Nitrate**.

## Combustion

**Isopropyl nitrate** is extremely flammable and burns with a nearly invisible flame, which can present a significant handling hazard.[1] The flame is reported to be less luminous than that of hydrogen or methanol.[1] Combustion of **isopropyl nitrate** produces toxic oxides of nitrogen (NO<sub>x</sub>).[2]

## Experimental Protocols

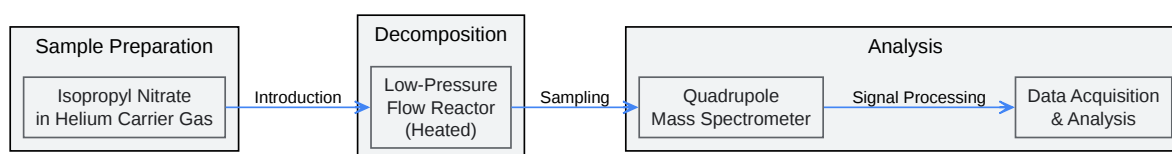
### Determination of Thermal Decomposition Kinetics

The kinetics of the thermal decomposition of **isopropyl nitrate** can be investigated using a low-pressure flow reactor coupled with a quadrupole mass spectrometer.[9]

Methodology:

- **Reactor Setup:** A temperature-controlled flow reactor is used, typically operating at pressures between 1 and 12.5 Torr with helium as a carrier gas.[9]

- **Reactant Introduction:** A known concentration of **isopropyl nitrate** is introduced into the reactor.
- **Kinetics of Reactant Loss:** The concentration of **isopropyl nitrate** is monitored at the reactor outlet as a function of reaction time. The first-order rate constant of decomposition is determined from the decay of the **isopropyl nitrate** signal.[9]
- **Kinetics of Product Formation:** The formation of a key decomposition product, such as the methyl radical ( $\bullet\text{CH}_3$ ), is monitored by the mass spectrometer. The rate of formation of this product is used to determine the decomposition rate constant, especially at lower temperatures where the consumption of the parent molecule is minimal.[9]
- **Data Analysis:** The rate constants are measured at various temperatures to determine the Arrhenius parameters (pre-exponential factor and activation energy) for the decomposition reaction.



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**Figure 2:** Experimental Workflow for Thermal Decomposition Kinetics Study.

## Flash Point Determination

The flash point of a volatile liquid like **isopropyl nitrate** is determined using a closed-cup method to ensure safety and accuracy. Standard methods include ASTM D56 (Tag Closed Cup Tester) for low-viscosity liquids and ASTM D93 (Pensky-Martens Closed Cup Tester).[10]

General Procedure (Closed-Cup Method):

- **Sample Preparation:** A specified volume of the liquid sample is placed into the test cup of the apparatus.[10] For volatile liquids, the sample and cup may be pre-cooled to prevent the loss

of volatile components.[11]

- Heating: The sample is heated at a slow, constant rate.[10]
- Ignition Source Application: At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid.[10]
- Flash Point Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite with a distinct flash.[12] This observation is corrected for barometric pressure.[10]

## Determination of Explosive Limits

The lower and upper explosive limits (LEL and UEL) define the concentration range in air within which a flammable substance can produce an explosion. The standard method for determining these limits is ASTM E681.[13]

Methodology (ASTM E681):

- Test Apparatus: A closed, pressure-resistant chamber is used for the test.[13]
- Mixture Preparation: A known concentration of the vaporized liquid is mixed with air inside the chamber.
- Ignition: An electrical ignition source is activated within the chamber.
- Observation: A visual observation is made to determine if flame propagation occurs.
- Limit Determination: The concentration of the substance is varied incrementally. The LEL is the lowest concentration at which flame propagation is observed, and the UEL is the highest concentration.[13]

## Thermal Stability Analysis by Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to study the thermal stability and decomposition of energetic materials.

#### General Procedure:

- **Sample Preparation:** A small, precisely weighed sample (typically 2-10 mg) is hermetically sealed in a sample pan (e.g., aluminum).[14] An empty, sealed pan is used as a reference. [14]
- **Heating Program:** The sample and reference are subjected to a controlled temperature program, typically a linear heating rate.[15]
- **Heat Flow Measurement:** The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.[15]
- **Data Analysis:** Exothermic events, such as decomposition, are observed as peaks in the DSC thermogram. The onset temperature of the exotherm provides an indication of the temperature at which decomposition begins. The area under the peak is proportional to the enthalpy of decomposition.

## Conclusion

**Isopropyl nitrate** is a chemically reactive and energetic material with well-defined physical properties. Its high flammability, potential for explosive decomposition, and reactivity with other chemical classes necessitate careful handling and a thorough understanding of its characteristics. The experimental protocols outlined in this guide provide standardized methods for evaluating its key safety-related properties. This information is crucial for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and to accurately assess the potential hazards associated with the use of **isopropyl nitrate**.

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